

JNK Inhibitor VIII solubility issues DMSO

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: JNK Inhibitor VIII

CAS No.: 894804-07-0

Cat. No.: S531363

Get Quote

Solubility & Chemical Properties

The table below outlines the fundamental solubility and chemical characteristics of **JNK Inhibitor VIII** as provided by commercial suppliers.

Property	Value / Description
Molecular Weight	356.38 g/mol [1] [2]
CAS Number	894804-07-0 [2]
Recommended Solvent	DMSO [1] [2] [3]

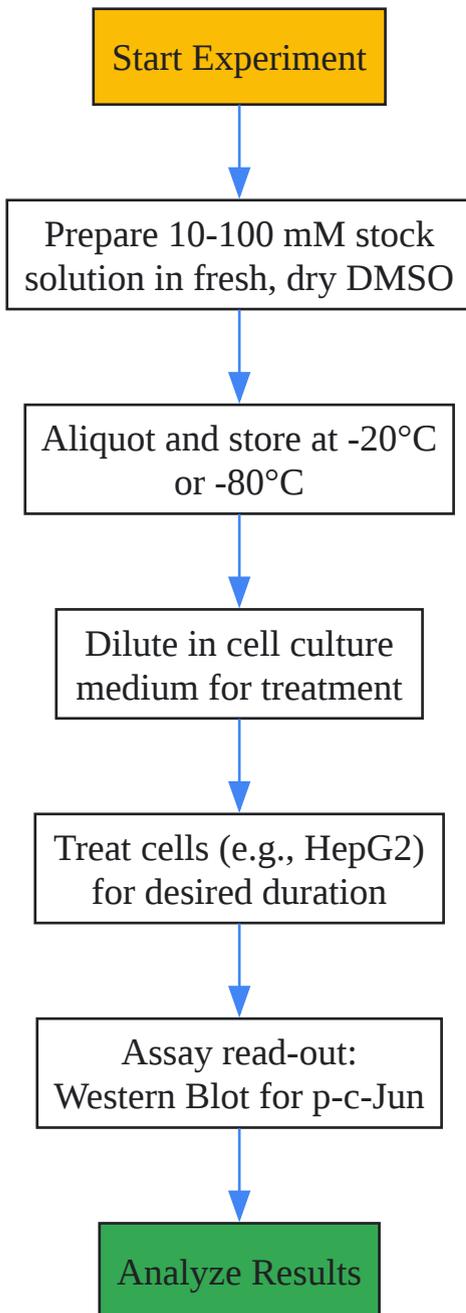
| **Reported Solubility in DMSO** | • 71 mg/mL (199.2 mM) [1] • 250 mg/mL (~701.5 mM) [2] • 10 mg/mL [3] | | **Solubility in Other Solvents** | Insoluble in Water and Ethanol [1] | | **Mechanism of Action** | ATP-competitive, reversible inhibitor [3] |

Biological Activity & Protocol

This table summarizes the key inhibitory data and provides a referenced example of its application in a cell-based experiment.

Parameter	Details
Ki Values	JNK1: 2 nM; JNK2: 4 nM; JNK3: 52 nM [1] [2] [3]
IC50 Values	JNK1: 45 nM; JNK2: 160 nM (Cell-free assay) [1] [2]
Functional Assay (Example)	Inhibition of c-Jun phosphorylation in HepG2 cell line [1]
Reported EC50 in Cells	920 nM in HepG2 cells [1] [3]

Based on the data, here is a typical protocol for preparing a stock solution and testing the inhibitor's activity:



[Click to download full resolution via product page](#)

Troubleshooting & FAQs

Here are solutions to common issues you might encounter:

- Problem: Precipitate Forms After Thawing or Dilution

- **Cause:** The stock solution may have been exposed to moisture or was not stored properly. Water in the DMSO or a final DMSO concentration that is too low can cause the compound to fall out of solution [2].
- **Solution:** Always use fresh, anhydrous DMSO. When making working dilutions, ensure the percentage of DMSO from the stock is sufficient to keep the compound in solution. Gently warming the vial at 37°C and vortexing may help re-dissolve the compound.
- Problem: Low Inhibitory Activity in Cellular Assays
 - **Cause:** The effective concentration in cells is often higher than the biochemical IC50 due to cell permeability and metabolic activity. The reported EC50 in HepG2 cells is 920 nM, which is significantly higher than the enzyme-level IC50 [1] [3].
 - **Solution:** Perform a dose-response curve in your specific cell line. A good starting concentration range for treatment is 0.5 - 5 µM, but this should be optimized empirically.
- Problem: Off-Target Effects
 - **Cause:** Despite good selectivity reported, high concentrations can lead to non-specific effects [1].
 - **Solution:** Use the lowest effective concentration. Include control experiments with an inactive analog if available, or use another JNK inhibitor with a different chemical structure to confirm that the observed effect is due to JNK inhibition.

Key Takeaways for Your Research

- **Solubility is High in DMSO:** You can confidently prepare highly concentrated stock solutions (e.g., 50-100 mM) in DMSO for most applications.
- **Handle DMSO with Care:** The quality and handling of your DMSO are critical. Use a fresh, dry bottle dedicated for cell culture to avoid water contamination.
- **Validate Experimentally:** The cellular activity (EC50) can be much lower than the enzymatic activity (IC50/Ki). Always titrate the inhibitor in your own experimental system to find the optimal working concentration.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. JNK Inhibitor VIII | JNK inhibitor | Mechanism | Concentration [selleckchem.com]
2. JNK Inhibitor VIII (TCS JNK 6o) [medchemexpress.com]
3. JNK Inhibitor VIII [sigmaaldrich.com]

To cite this document: Smolecule. [JNK Inhibitor VIII solubility issues DMSO]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531363#jnk-inhibitor-viii-solubility-issues-dms0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com